

Comprehensive Safety and Handling Guide for Methyl 4-bromo-3-methylbenzoate

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Compound of Interest

Compound Name: Methyl 4-bromo-3-methylbenzoate

Cat. No.: B120632

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This guide provides essential safety and logistical information for the handling and disposal of **Methyl 4-bromo-3-methylbenzoate**, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is based on current safety data sheets to ensure the safe and effective use of this chemical in a laboratory setting.

Chemical Identifier:

- Name: **Methyl 4-bromo-3-methylbenzoate**
- CAS Number: 148547-19-7

Hazard Identification and Classification: **Methyl 4-bromo-3-methylbenzoate** is classified as a hazardous substance.^[1] The primary hazards associated with this chemical are:

- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).^{[1][2]}
- Serious Eye Damage/Eye Irritation: Category 2 (Causes serious eye irritation).^{[1][2]}
- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation), with the respiratory system being the target organ.^{[1][2]}

The signal word for this chemical is "Warning".

Personal Protective Equipment (PPE) and Engineering Controls

To minimize exposure and ensure personal safety, the following personal protective equipment and engineering controls are mandatory when handling **Methyl 4-bromo-3-methylbenzoate**.

Control Type	Specification	Reference
Engineering Controls	Ensure adequate ventilation, especially in confined areas. Eyewash stations and safety showers must be close to the workstation location.	[1]
Eye/Face Protection	Tight sealing safety goggles. Conforms to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[1]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	[1]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A dust mask type N95 (US) is also recommended.	[1]

Operational and Disposal Plans

Handling and Storage:

- Handle only in a well-ventilated area or outdoors.[1][2]

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][2]
- Wash face, hands, and any exposed skin thoroughly after handling.[1][2]
- Do not get in eyes, on skin, or on clothing.[1]
- Store in a well-ventilated, dry, and cool place.[1][2]
- Keep containers tightly closed when not in use.[1][2]
- Store locked up.[1]
- Incompatible with strong oxidizing agents, strong acids, and strong bases.[1]

Disposal:

- Dispose of contents and container to an approved waste disposal plant.[1][2]
- Do not empty into drains.[1]
- Waste generators must comply with local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[1]

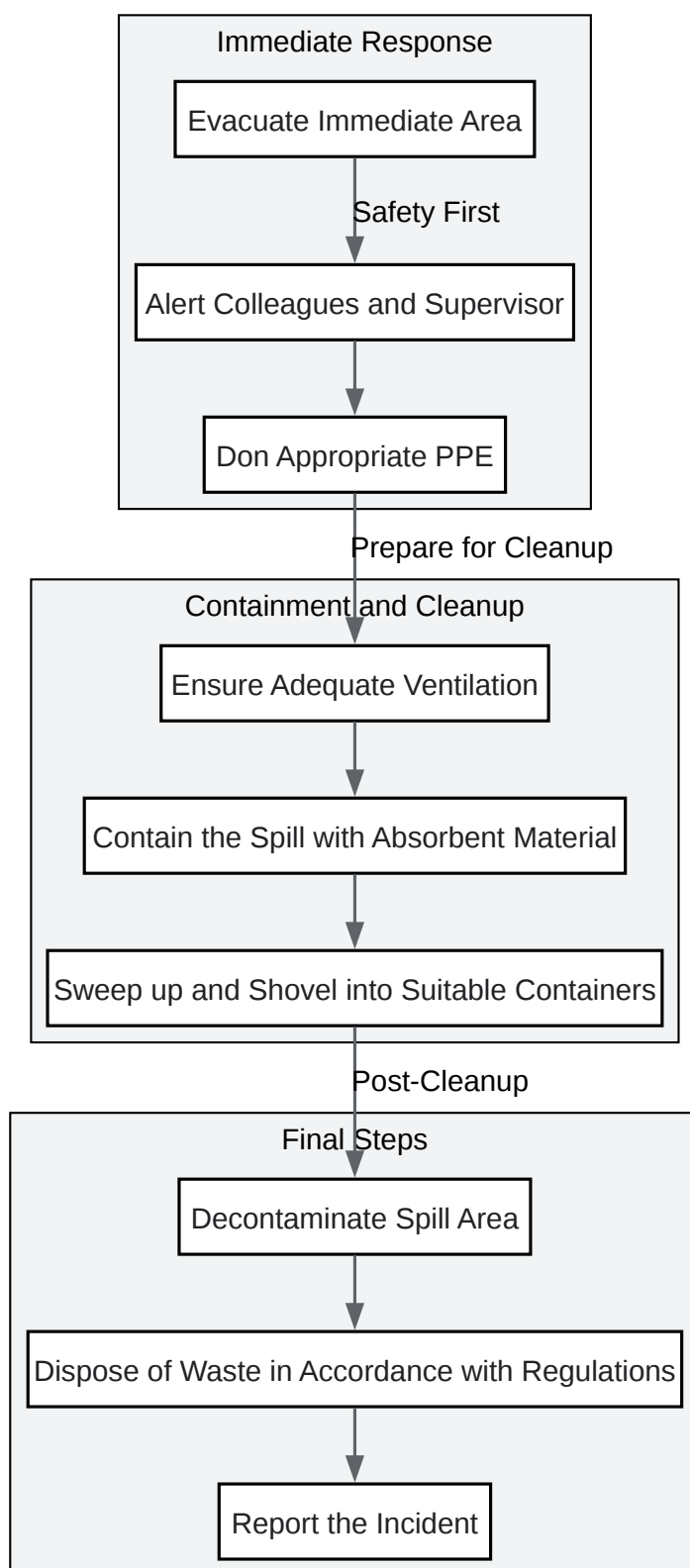
Emergency Procedures: First-Aid Measures

In the event of exposure, follow these first-aid measures immediately:

Exposure Route	First-Aid Procedure	Reference
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor/physician. If breathing is difficult, give oxygen.	[1][2]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.	[1][2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.	[1][2]
Ingestion	Clean mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur.	[1][2]

Spill Management Workflow

The following diagram outlines the procedural steps for managing a spill of **Methyl 4-bromo-3-methylbenzoate**.



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Workflow for handling a chemical spill.

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